

Synonyms for 2,2'-Ethylenedioxydiphenol like Ethylene Glycol Bis(2-hydroxyphenyl) Ether

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Compound of Interest

Compound Name: **2,2'-Ethylenedioxydiphenol**

Cat. No.: **B1336020**

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A Comprehensive Technical Guide to 2,2'-Ethylenedioxydiphenol and its Synonyms

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,2'-Ethylenedioxydiphenol**, a chemical compound with significant applications in various scientific and industrial fields. This document consolidates essential information regarding its synonyms, chemical properties, and identification numbers to support research and development activities.

Chemical Identity and Synonyms

2,2'-Ethylenedioxydiphenol is an organic compound known by several names in scientific literature and commercial databases. Establishing a clear understanding of these synonyms is crucial for comprehensive literature searches and accurate identification of the compound.

The primary name, **2,2'-Ethylenedioxydiphenol**, is often used interchangeably with Ethylene Glycol Bis(2-hydroxyphenyl) Ether.^{[1][2]} The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 2-[2-(2-hydroxyphenoxy)ethoxy]phenol.^{[3][4]}

A comprehensive list of synonyms and identifiers is provided in the table below to facilitate easy reference.

Table 1: Synonyms and Identifiers for **2,2'-Ethylenedioxydiphenol**

| Type | Identifier | Source |
|--|---|---|
| Systematic Name | 2,2'-[ethane-1,2-diylibis(oxy)]diphenol | [3] [5] |
| 2-[2-(2-hydroxyphenoxy)ethoxy]pheno | [3] [4] [6] | |
| Common Synonyms | 1,2-Bis(2-hydroxyphenoxy)ethane | [3] [6] |
| Ethylene Glycol Bis(2-hydroxyphenyl) Ether | [3] [6] | |
| 1,2-bis(o-hydroxyphenoxy)ethane | [3] | |
| Phenol, 2,2'-[1,2-ethanediylbis(oxy)]bis- | [3] [5] [6] | |
| CAS Number | 20115-81-5 | [3] |
| EC Number | 680-023-6 | [3] |
| PubChem CID | 5171332 | [3] |
| DSSTox Substance ID | DTXSID30409128 | [3] |

Physicochemical Properties

Understanding the physicochemical properties of **2,2'-Ethylenedioxydiphenol** is fundamental for its application in experimental settings and for predicting its behavior in various chemical and biological systems.

Table 2: Key Physicochemical Properties of **2,2'-Ethylenedioxydiphenol**

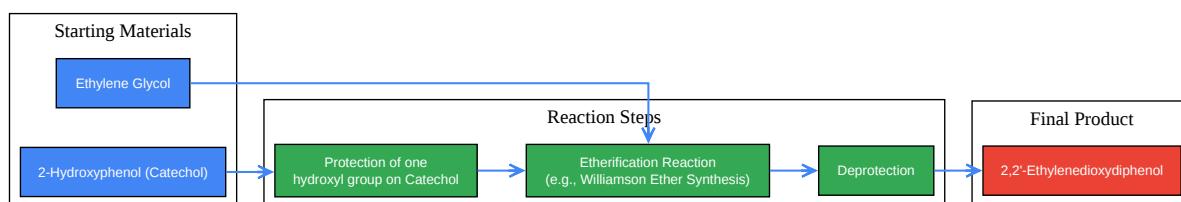
| Property | Value | Source |
|-------------------|---|-----------|
| Molecular Formula | C ₁₄ H ₁₄ O ₄ | [3][5][6] |
| Molecular Weight | 246.26 g/mol | [3][5] |
| Appearance | White to Light yellow to Light orange powder to crystal | [1][5] |
| Purity | >98.0% (GC) | [1][2] |

Logical Relationships and Synthesis Precursors

The synthesis of complex molecules often involves a series of reactions and precursor chemicals. While a detailed experimental protocol for the synthesis of **2,2'-Ethylenedioxydiphenol** is not provided in the search results, we can infer a logical relationship based on its structure and the common precursors for similar ether compounds.

The name "Ethylene Glycol Bis(2-hydroxyphenyl) Ether" itself suggests a synthesis pathway involving ethylene glycol and a protected form of 2-hydroxyphenol (catechol).

A generalized logical workflow for a potential synthesis route can be visualized as follows:



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Caption: A logical workflow for the potential synthesis of **2,2'-Ethylenedioxydiphenol**.

It is important to note that this is a generalized representation and the actual experimental conditions, including catalysts, solvents, and reaction temperatures, would need to be

determined through experimental optimization.

Applications and Research Context

While the provided search results do not detail specific experimental protocols or signaling pathways involving **2,2'-Ethylenedioxydiphenol**, its structural motifs suggest potential areas of application. As a bis-phenolic compound, it could serve as a monomer in polymer chemistry, similar to how related compounds are used in the production of epoxy resins and other thermosetting plastics.^[5] The presence of two phenol groups also suggests potential for investigation into its antioxidant properties or as a ligand in coordination chemistry.

Further research is required to elucidate the specific biological activities and potential therapeutic applications of **2,2'-Ethylenedioxydiphenol**. Researchers and drug development professionals are encouraged to use the comprehensive list of synonyms provided in this guide to conduct thorough literature searches for existing studies and to accurately report new findings.

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